

# HPLC method for Imazalil residue analysis in citrus fruits

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## Compound of Interest

Compound Name: Imazalil

Cat. No.: B1587083

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An HPLC-based application and protocol for the analysis of **Imazalil** residues in citrus fruits is presented for researchers and analytical scientists. This document provides detailed methodologies for sample preparation, chromatographic separation, and detection, utilizing both High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) for sensitive and specific quantification.

## Principle

This method outlines the procedure for the determination of **Imazalil** residues in citrus fruit matrices such as whole fruit, peel, and pulp. The principle involves the extraction of **Imazalil** from a homogenized sample using an organic solvent, followed by a cleanup step to remove interfering matrix components. The purified extract is then analyzed by a reverse-phase HPLC system.

For routine analysis, quantification is achieved using a UV detector. For higher sensitivity and confirmatory analysis, an LC-MS/MS system is employed, which identifies and quantifies **Imazalil** based on its specific mass-to-charge ratio and fragmentation patterns.

## Experimental Protocols

### Sample Preparation: Extraction and Cleanup

This protocol is a composite of common techniques for extracting **Imazalil** from citrus matrices.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

#### Reagents and Materials:

- Homogenizer/Blender
- Centrifuge and centrifuge tubes (50 mL)
- Ethyl Acetate (HPLC Grade)[1][3]
- Sodium Sulfate (Anhydrous)
- 0.1 N Hydrochloric Acid (HCl)
- 5 M Sodium Hydroxide (NaOH)
- Solid Phase Extraction (SPE) Cartridges: C18 or PRS (Propylsulfonic acid) type (e.g., Bond Elut)[3]
- Methanol (HPLC Grade) for SPE conditioning
- Syringe filters (0.45  $\mu$ m)

#### Procedure:

- Homogenization: Weigh 10-20 g of a representative sample (whole fruit, peel, or pulp) and homogenize it until a uniform paste is obtained.
- Extraction:
  - Transfer the homogenized sample to a 50 mL centrifuge tube.
  - Add 20 mL of ethyl acetate and 10 g of anhydrous sodium sulfate.
  - Shake vigorously for 5-10 minutes.
  - Centrifuge at 4000 rpm for 5 minutes.
  - Decant the supernatant (ethyl acetate layer) into a clean flask. Repeat the extraction step on the remaining solid pellet with another 20 mL of ethyl acetate.

- Combine the supernatants.
- Cleanup A: Liquid-Liquid Partitioning (LLE)[1]
  - Evaporate the combined ethyl acetate extract to near dryness under a gentle stream of nitrogen.
  - Redissolve the residue in 20 mL of hexane.
  - Transfer the hexane solution to a separatory funnel and perform a liquid-liquid partition by shaking with 10 mL of 0.1 N HCl. **Imazalil** will move into the acidic aqueous phase.
  - Discard the upper hexane layer.
  - Adjust the pH of the aqueous layer to >10 with 5 M NaOH.
  - Re-extract the **Imazalil** back into 10 mL of fresh ethyl acetate.
  - Collect the ethyl acetate layer and dry it by passing it through anhydrous sodium sulfate.
- Cleanup B: Solid Phase Extraction (SPE)[3]
  - Condition a C18 or PRS SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
  - Load the initial combined ethyl acetate extract (from step 2) after evaporating and redissolving in a suitable solvent compatible with the SPE phase.
  - Wash the cartridge with 5 mL of water to remove polar interferences.
  - Elute the **Imazalil** from the cartridge using 5-10 mL of ethyl acetate or an appropriate solvent mixture.
- Final Preparation:
  - Evaporate the final cleaned extract to dryness under nitrogen.
  - Reconstitute the residue in a known volume (e.g., 1.0 mL) of the mobile phase.

- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

## HPLC-UV Method Protocol[3]

### Instrumentation:

- HPLC system with a UV-Vis Detector
- Column: Inertsil ODS-3 C18, 4.6 x 150 mm, 5 µm particle size[3]
- Mobile Phase: Acetonitrile and 10 mM KH<sub>2</sub>PO<sub>4</sub> solution (pH adjusted to 2.5 with phosphoric acid) in a ratio of 35:65 (v/v)[3]
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Column Temperature: 40°C
- UV Detection Wavelength: 225 nm (alternatively 202-204 nm)[1][2][3]

### Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Prepare a series of **Imazalil** standard solutions (e.g., 0.1 to 10 µg/mL) in the mobile phase. [3]
- Inject the standard solutions to generate a calibration curve.
- Inject the prepared sample extracts.
- Identify the **Imazalil** peak in the sample chromatogram by comparing its retention time with that of the standard.
- Quantify the **Imazalil** concentration using the calibration curve.

## LC-MS/MS Method Protocol (Confirmatory)[4][5]

#### Instrumentation:

- LC-MS/MS system with an Electrospray Ionization (ESI) source
- Column: C18 column (e.g., 2.1 x 100 mm, 3.5  $\mu$ m)
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Gradient Program: A typical gradient would start at 90% A, ramping to 95% B over several minutes.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5-10  $\mu$ L
- Ionization Mode: ESI Positive

#### MS/MS Parameters:

- Monitor the following Multiple Reaction Monitoring (MRM) transitions for **Imazalil**[\[4\]](#):
  - Precursor Ion (Q1): m/z 297.1
  - Product Ion (Q3) for Quantification: m/z 159.0
  - Product Ion (Q3) for Confirmation: m/z 255.0

#### Procedure:

- Equilibrate the LC-MS/MS system.
- Prepare matrix-matched standards to compensate for matrix effects.
- Inject standards and samples.
- Quantify **Imazalil** using the area of the primary product ion (m/z 159.0) and confirm its identity with the secondary ion (m/z 255.0).

## Data Presentation

The performance of various published methods for **Imazalil** analysis is summarized below.

Table 1. HPLC-UV Method Parameters and Performance

Matrix	Extraction Solvent	Clean-up Method	HPLC Column	Mobile Phase	UV Wavelength	LOQ/LOD	Recovery (%)	Reference
Whole Citrus Fruit	Ethyl Acetate	Liquid-Liquid Partitioning	Reverse Phase C18	Not Specified	202 nm	Not Specified	80-84	[1]
Citrus Fruit	Hexane /Acetone (90:10)	Liquid-Liquid Partitioning	Reverse Phase C18	Aqueous Methanol + 0.25% Ammonia	204 nm	0.04 ppm (LOD)	>70	[2][5]

| Citrus (Kumquat) | Ethyl Acetate | SPE (PRS & C18) | Inertsil ODS-3 | Acetonitrile/10mM KH<sub>2</sub>PO<sub>4</sub> (35:65) | 225 nm | 0.01 ppm (LOD) | 81.9-87.2 |[3] |

Table 2. LC-MS/MS Method Parameters and Performance

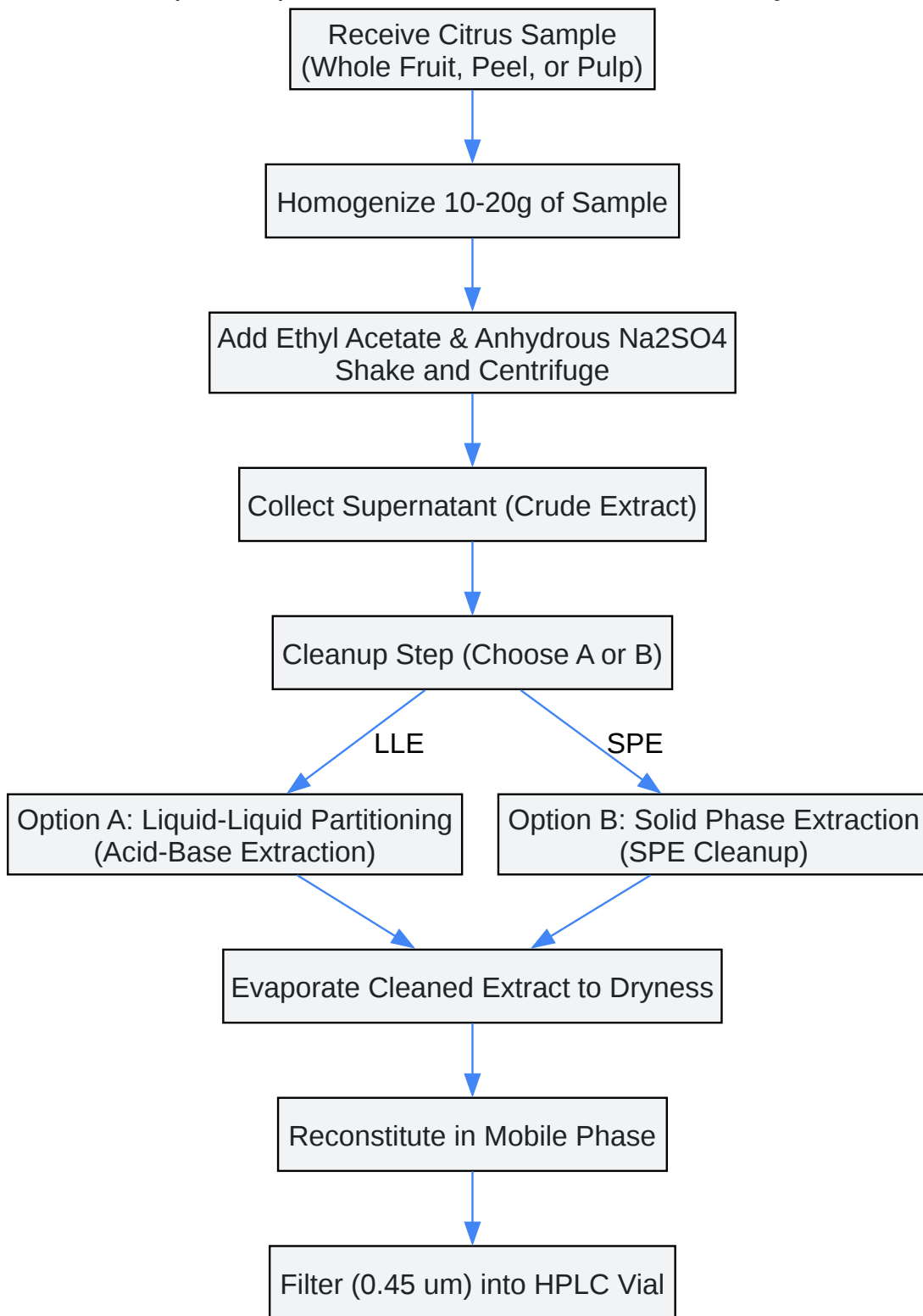
Matrix	Extraction Method	Detection	Ionization	LOQ	Recovery (%)	Reference
Citrus Juices	Solvent Extraction	ESI-MS/MS	Positive	0.01 µg/kg	79.8-101.2	[6]
Citrus Fruits	Solvent Extraction	ESI-MS/MS	Positive	0.006-0.027 mg/kg	80.2-98.3	[6]

| Oranges | Acetonitrile Extraction | LC-MS/MS | Not Specified | Not Specified | Not Specified | [7] |

## Visualizations

Diagrams illustrating the key workflows are provided below.

## Sample Preparation Workflow for Imazalil Analysis

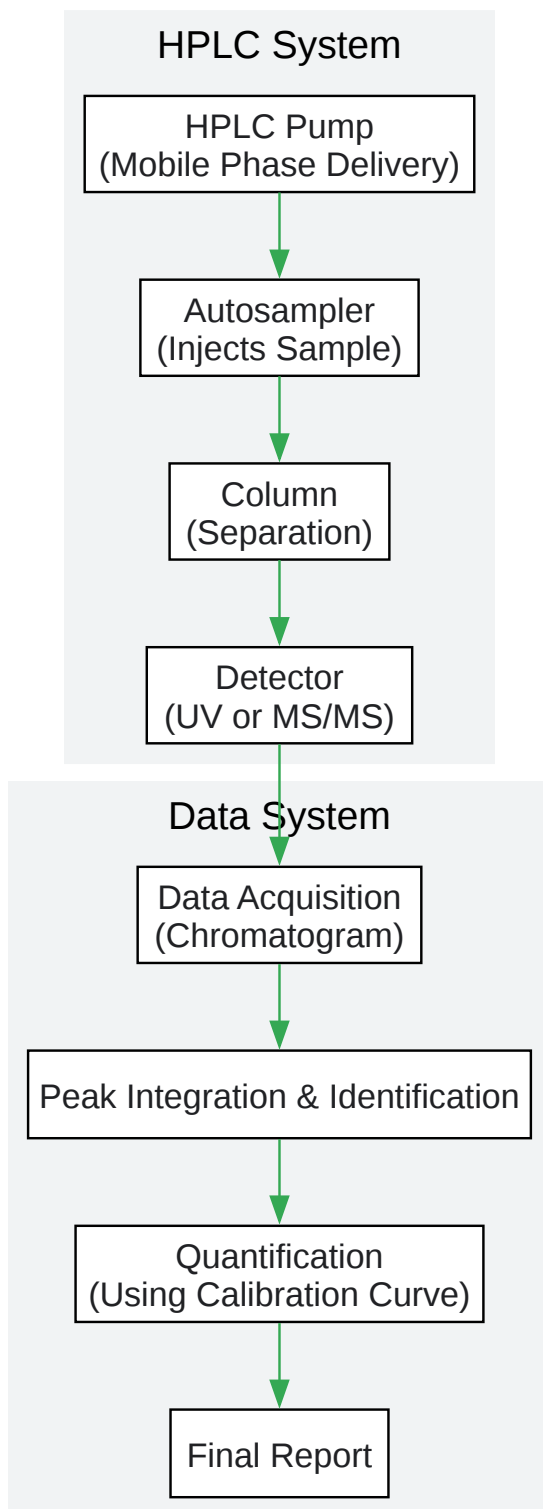


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Caption: Workflow for citrus sample preparation.



## HPLC Analysis and Data Processing Workflow



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Caption: HPLC system and data analysis workflow.

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## References

- 1. High pressure liquid chromatographic determination of imazalil residues in citrus fruit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Residues analysis of post-harvest imidazole fungicides in citrus fruit by HPLC and GLC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. lawdata.com.tw [lawdata.com.tw]
- 4. Discovering metabolites of post-harvest fungicides in citrus with liquid chromatography/time-of-flight mass spectrometry and ion trap tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]
- 7. ars.usda.gov [ars.usda.gov]
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